

Personal protective equipment for handling N-(4-Hydroxyphenyl)Phthalimide

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Compound of Interest

Compound Name: N-(4-Hydroxyphenyl)Phthalimide

Cat. No.: B1266790

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Essential Safety and Handling Guide for N-(4-Hydroxyphenyl)Phthalimide

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **N-(4-Hydroxyphenyl)Phthalimide**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing exposure risks.

N-(4-Hydroxyphenyl)Phthalimide is classified as a chemical that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Proper handling and the use of appropriate personal protective equipment (PPE) are mandatory to ensure the safety of all laboratory personnel.

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **N-(4-Hydroxyphenyl)Phthalimide** are exposure to the skin, eyes, and respiratory system.^[1] The following table summarizes the required PPE for handling this compound.

Hazard	Required PPE	Specifications & Best Practices
Eye Irritation	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[2]
Skin Irritation	Impervious Clothing & Gloves	Wear fire/flame resistant and impervious clothing. Handle with gloves, which must be inspected prior to use.[2]
Respiratory Irritation	Respiratory Protection	Use a NIOSH-approved respirator or equivalent if dust is generated or if working in poorly ventilated areas.

Glove Selection:

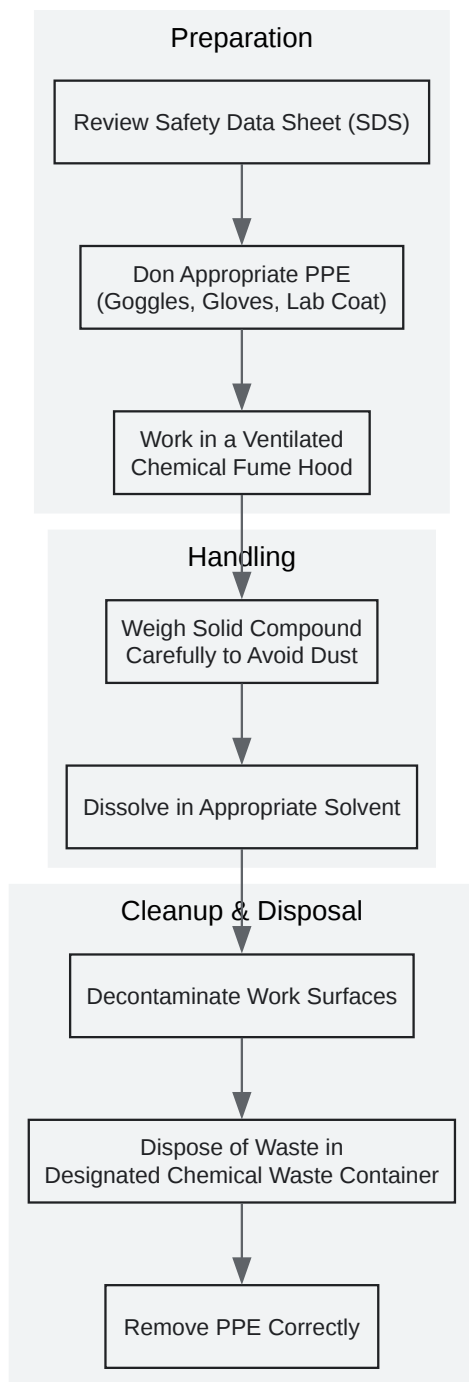
While specific breakthrough time data for **N-(4-Hydroxyphenyl)Phthalimide** is not readily available, general guidance for handling solid chemicals and solutions should be followed. Nitrile gloves are a common and effective choice for many laboratory chemicals. However, for prolonged or high-exposure scenarios, it is crucial to consult glove manufacturer's chemical resistance guides.

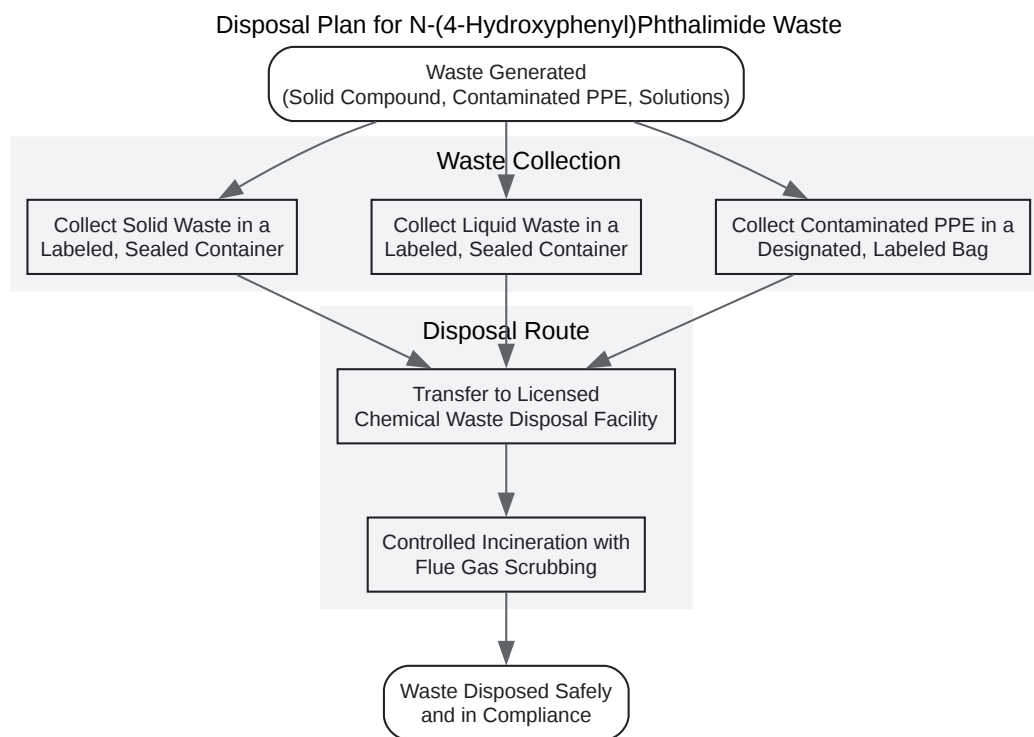
Glove Material	General Recommendation	Important Considerations
Nitrile	Good for incidental contact with solids and some solutions.	Double-gloving is recommended. Regularly inspect for signs of degradation or puncture.
Neoprene	May offer broader chemical resistance.	Consult manufacturer data for specific chemical compatibility.
Butyl Rubber	Often used for highly corrosive or toxic substances.	May be less dexterous.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **N-(4-Hydroxyphenyl)Phthalimide** in a laboratory setting.

Experimental Workflow: Handling N-(4-Hydroxyphenyl)Phthalimide





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References

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